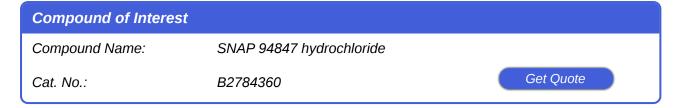


Preclinical Profile of SNAP 94847 Hydrochloride: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the preclinical data available for **SNAP 94847 hydrochloride**, a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCHR1). The information presented herein is intended to support further research and development efforts by providing a detailed summary of the compound's pharmacological properties, experimental methodologies, and key preclinical findings.

Core Pharmacological Data

SNAP 94847 hydrochloride has been extensively characterized in a variety of in vitro and in vivo preclinical models. The compound demonstrates high affinity and selectivity for the MCHR1, leading to a range of physiological effects.

Table 1: In Vitro Binding Affinity and Selectivity



Parameter	Value	Species	Notes
Ki	2.2 nM	Not Specified	Antagonist at MCHR1. [1][2]
Kd	530 pM	Not Specified	Antagonist at MCHR1. [1][2]
Selectivity	>80-fold	Not Specified	Over α1A adrenergic receptors.[1][2]
Selectivity	>500-fold	Not Specified	Over D2 dopamine receptors.[1][2]

SNAP 94847 hydrochloride also binds with high affinity to mouse and rat MCHR1.[1][2] It shows minimal cross-reactivity with other G-protein coupled receptors (GPCRs), ion channels, enzymes, and transporters, indicating a specific mechanism of action.[1][2]

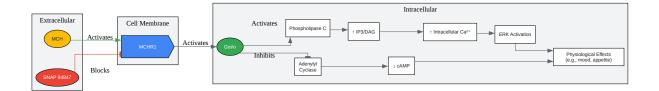
Table 2: Pharmacokinetic Properties in Rats

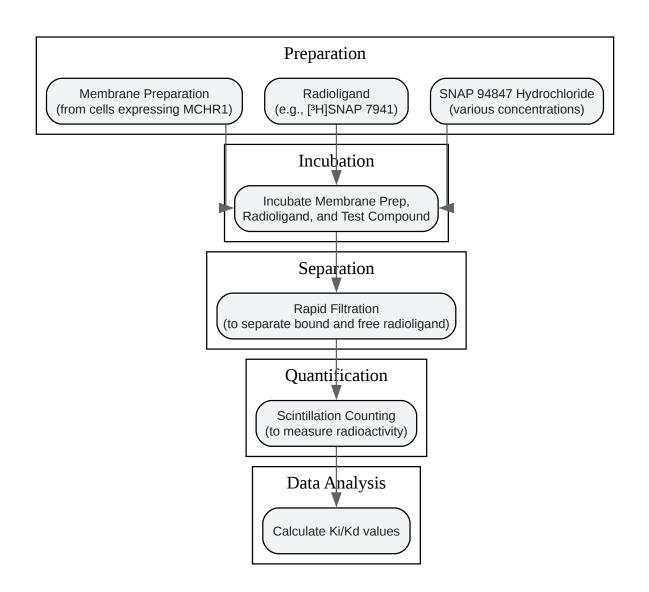
Parameter	- Value	Route of Administration
Bioavailability	59%	Oral (10 mg/kg).[1][2]
Plasma Clearance	4.2 L/hr/kg	Oral (10 mg/kg).[1][2]
Blood Clearance	3.3 L/hr/kg	Oral (10 mg/kg).[1][2]
Half-life (t½)	5.2 hours	Oral (10 mg/kg).[1][2]

Mechanism of Action and Signaling Pathway

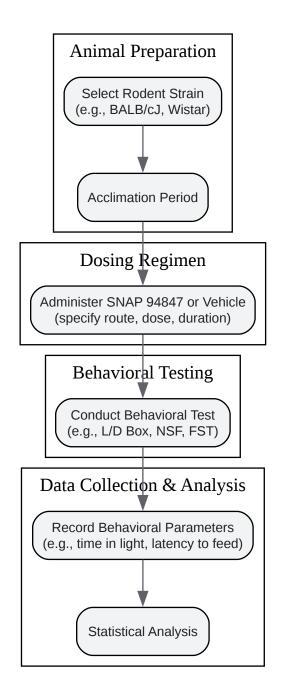
SNAP 94847 hydrochloride functions as a competitive antagonist at the MCHR1. This receptor is primarily expressed in the brain and is involved in the regulation of energy balance, mood, and appetite.[3] By blocking the binding of the endogenous ligand, melanin-concentrating hormone (MCH), **SNAP 94847 hydrochloride** inhibits the downstream signaling cascade.











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